

3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: 3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde

Cat. No.: B1305916

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Technical Support Center: 3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde** (CAS No: 461033-80-7). It includes a detailed analysis of its material safety data sheet, troubleshooting guides for common experimental issues, and standardized protocols.

Material Safety Data Sheet (MSDS) Analysis

3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde is an irritant and should be handled with care.^[1] It is a versatile building block in organic synthesis, particularly valued in the development of pharmaceuticals targeting neurological disorders due to its unique structural properties.^[2]

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	461033-80-7
Molecular Formula	C ₁₂ H ₁₅ NO
Molecular Weight	189.26 g/mol [1] [3]

Table 2: Hazard Identification and Safety Precautions

Hazard Statement	Precautionary Measures
Irritant [1]	Wear protective gloves, clothing, eye, and face protection. [1]
Harmful if swallowed or in contact with skin. [4]	Do not eat, drink or smoke when using this product. Wash skin thoroughly after handling. [4] [5]
Causes skin irritation. [4]	If on skin, wash with plenty of soap and water. If irritation occurs, seek medical advice. [4]
May cause an allergic skin reaction. [4]	Contaminated work clothing should not be allowed out of the workplace. [4]
May cause allergy or asthma symptoms or breathing difficulties if inhaled. [4]	Avoid breathing dust/fume/gas/mist/vapors/spray. In case of inadequate ventilation wear respiratory protection. [4]
Toxic to aquatic life. [4]	Avoid release to the environment. [4]

Experimental Protocols

General Synthesis of an Imine Derivative

This protocol describes a general procedure for the reaction of **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde** with a primary amine to form an imine, a common step in the synthesis of more complex molecules.

Materials:

- **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde**
- Primary amine (e.g., aniline)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Stirring apparatus
- Reaction vessel with a condenser

Procedure:

- In a clean, dry reaction vessel, dissolve 1 equivalent of **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde** in the anhydrous solvent.
- Add 1.1 equivalents of the primary amine to the solution.
- Stir the mixture at room temperature or under gentle heating (e.g., 40°C) for 4-6 hours.[\[6\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.[\[6\]](#)

Troubleshooting Guides and FAQs

This section addresses common issues that may arise during experiments involving **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde**.

Question: My reaction is not proceeding to completion or the yield is very low. What could be the cause?

Answer:

- Reagent Purity: Ensure that your starting materials, especially the amine, are of high purity. Impurities can inhibit the reaction.
- Solvent Quality: The presence of water in the solvent can prevent imine formation. Use a freshly dried, anhydrous solvent.
- Reaction Conditions: Some reactions may require a catalyst, such as a catalytic amount of acid, to proceed efficiently. Consider adding a mild acid catalyst.
- Air Sensitivity: The compound may be sensitive to air.^{[4][7]} Conducting the reaction under an inert atmosphere (e.g., nitrogen or argon) can improve the yield.

Question: I am observing multiple spots on my TLC plate, indicating side products. What are the likely side reactions?

Answer:

- Oxidation: The aldehyde group is susceptible to oxidation to a carboxylic acid, especially if the reaction is exposed to air for extended periods.
- Self-Condensation: Aldehydes can undergo self-condensation reactions (aldol condensation) under certain conditions, though this is less common for aromatic aldehydes.
- Decomposition: The compound is sensitive to light and moisture, which can lead to decomposition.^[4] Store the compound in a tightly sealed container in a cool, dark, and dry place.^{[5][8]}

Question: The purified product is unstable and changes color over time. How can I improve its stability?

Answer:

- Storage: Store the purified compound under an inert atmosphere, protected from light, and at a low temperature.^[8] Storing under nitrogen is recommended.^{[4][5]}
- Antioxidants: For long-term storage, adding a small amount of an antioxidant like BHT (butylated hydroxytoluene) may help prevent oxidation.

Visualizations

Experimental Workflow for Imine Synthesis

The following diagram illustrates the general workflow for the synthesis of an imine from **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde**.

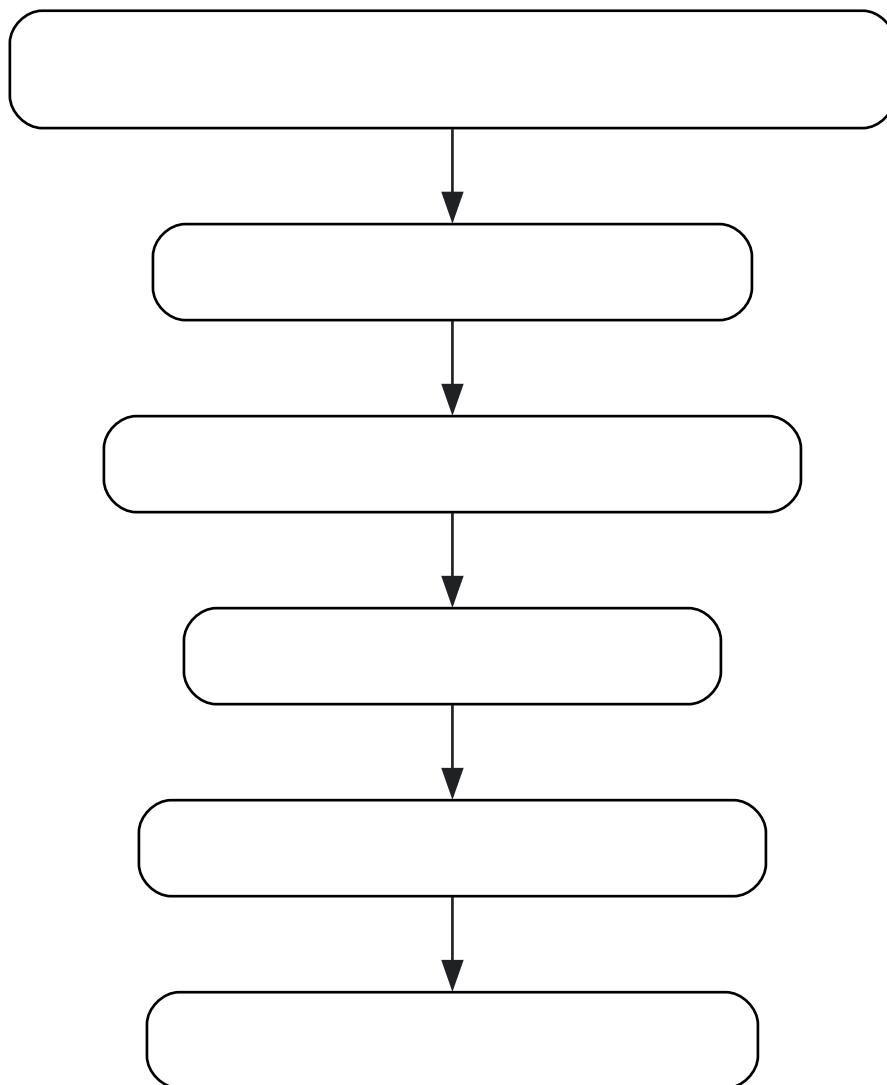


Figure 1: General Experimental Workflow for Imine Synthesis

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Caption: General Experimental Workflow for Imine Synthesis

Troubleshooting Logic for Low Reaction Yield

This diagram outlines a logical approach to troubleshooting low yields in reactions involving **3-Methyl-4-(pyrrolidin-1-yl)benzaldehyde**.

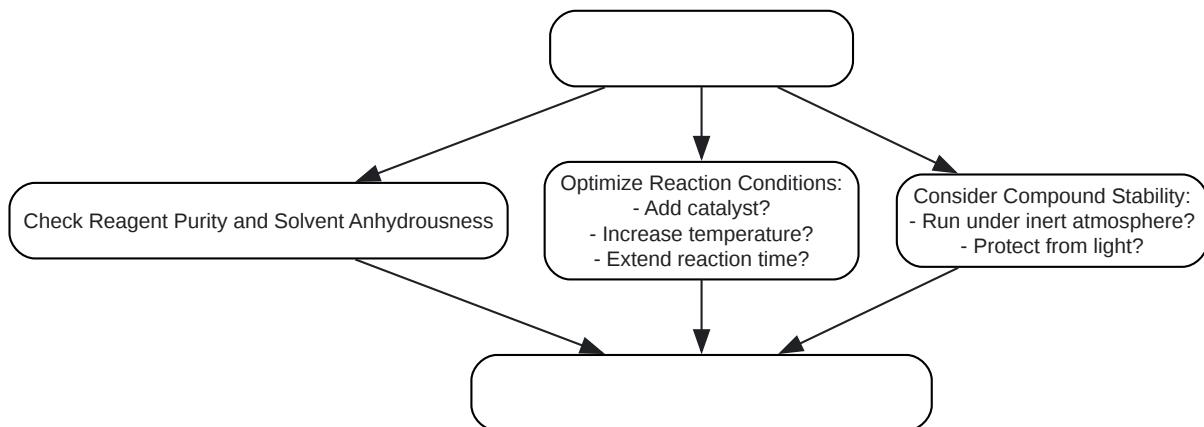


Figure 2: Troubleshooting Flowchart for Low Yield

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Caption: Troubleshooting Flowchart for Low Yield

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